

An In-depth Technical Guide to 4-Benzyloxy-3-ethoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Benzyloxy-3-ethoxybenzaldehyde

Cat. No.: B1268341

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential physicochemical data for **4-Benzyloxy-3-ethoxybenzaldehyde**, a compound of interest in synthetic organic chemistry. The information is presented to support research and development activities.

Physicochemical Properties

The fundamental molecular properties of **4-Benzyloxy-3-ethoxybenzaldehyde** have been determined and are summarized below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ O ₃	[1] [2] [3]
Molecular Weight	256.30 g/mol	[1] [4]
Monoisotopic Mass	256.10995 Da	[2]
CAS Number	60186-33-6	[1] [3]
IUPAC Name	3-ethoxy-4-(phenylmethoxy)benzaldehyde	[3]

Experimental Protocols and Biological Activity

Currently, detailed experimental protocols, such as synthesis methods or analytical procedures, and specific biological activities or signaling pathway interactions for **4-Benzyloxy-3-ethoxybenzaldehyde** are not extensively documented in publicly accessible literature. Researchers are encouraged to consult specialized chemical databases and scientific literature for potential applications and experimental details as they become available.

Molecular Structure and Properties Relationship

The following diagram illustrates the direct relationship between the chemical identity of **4-Benzyloxy-3-ethoxybenzaldehyde** and its core molecular properties.

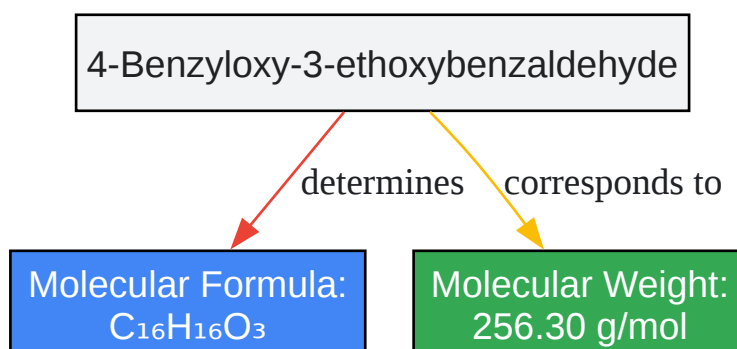


Figure 1. Molecular Properties of 4-Benzyloxy-3-ethoxybenzaldehyde

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Figure 1. Molecular Properties of **4-Benzyloxy-3-ethoxybenzaldehyde**

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